

troubleshooting Z-VAD-FMK insolubility in aqueous solutions

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Compound of Interest

Compound Name: Z-Vdvad-afc

Cat. No.: B12318340

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Technical Support Center: Z-VAD-FMK

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered with the solubility of Z-VAD-FMK in aqueous solutions during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is Z-VAD-FMK and why is it used in research?

Z-VAD-FMK (carbobenzoxycarbonyl-valyl-alanyl-aspartyl-[O-methyl]-fluoromethylketone) is a cell-permeable, irreversible pan-caspase inhibitor.^[1] It is widely used in apoptosis studies to block caspase-mediated cell death by binding to the catalytic site of caspase proteases.^{[1][2]} Its ability to inhibit a broad spectrum of caspases makes it a valuable tool in cancer research, neurodegenerative disease models, and studies of the Fas-mediated apoptosis pathway.^[3]

Q2: What is the solubility of Z-VAD-FMK?

Z-VAD-FMK is soluble in dimethyl sulfoxide (DMSO) and dimethylformamide (DMF).^[4] It is reported to have low solubility in ethanol and is considered insoluble in water.^{[3][5][6]} The solubility in DMSO can reach up to 100 mg/mL (213.9 mM).^[6]

Q3: What is the recommended solvent for preparing Z-VAD-FMK stock solutions?

High-purity (>99.9%) DMSO is the recommended solvent for preparing Z-VAD-FMK stock solutions.[7] Using fresh, anhydrous DMSO is crucial as moisture-absorbing DMSO can reduce the solubility of Z-VAD-FMK.[6][8]

Q4: What are the recommended concentrations for stock and working solutions?

Stock solution concentrations typically range from 2 mM to 20 mM in DMSO.[1][3] For cell-based assays, the final working concentration of Z-VAD-FMK usually falls between 10 μ M and 100 μ M.[1] The optimal concentration can vary depending on the cell type, the apoptosis-inducing stimulus, and the length of the experiment, so it should be determined empirically.

Q5: How should I store Z-VAD-FMK and its stock solutions?

Lyophilized Z-VAD-FMK should be stored at -20°C, protected from light, and for long-term storage, with a desiccant.[1][9] Upon reconstitution in DMSO, the stock solution should be aliquoted into single-use volumes and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles.[1][3][10] DMSO stock solutions are generally stable for up to 6 months at -20°C.[7]

Troubleshooting Guide: Z-VAD-FMK Precipitation in Aqueous Solutions

Issue: I observed a precipitate after diluting my Z-VAD-FMK DMSO stock solution into my aqueous cell culture medium.

This is a common issue due to the low solubility of Z-VAD-FMK in aqueous solutions. Here's a step-by-step guide to troubleshoot and prevent this problem.

Step 1: Verify Your Stock Solution

- Question: Is your Z-VAD-FMK stock solution properly prepared and stored?
- Answer: Ensure your stock solution was prepared using high-purity, anhydrous DMSO at a concentration within the recommended range (2-20 mM).[1][3] Confirm that the stock solution has been stored in single-use aliquots at -20°C to prevent degradation from multiple freeze-thaw cycles.[1][10]

Step 2: Check the Final DMSO Concentration

- Question: What is the final concentration of DMSO in your cell culture medium?
- Answer: The final concentration of DMSO in your culture medium should be kept as low as possible, ideally below 0.2%, as higher concentrations can be toxic to cells and may also contribute to the precipitation of hydrophobic compounds.[\[7\]](#)[\[10\]](#)[\[11\]](#)

Step 3: Optimize the Dilution Procedure

- Question: How are you diluting the Z-VAD-FMK stock solution into your aqueous medium?
- Answer: Abrupt changes in solvent polarity can cause precipitation. Try the following dilution methods:
 - Serial Dilution: Before adding to the final culture volume, perform an intermediate dilution of the DMSO stock in a protein-containing buffer like PBS with 1% BSA or in the cell culture medium itself.
 - Rapid Mixing: When adding the diluted Z-VAD-FMK to the final culture volume, ensure rapid and thorough mixing by gently vortexing or swirling the medium.

Step 4: Consider the Composition of Your Aqueous Solution

- Question: Are there any components in your cell culture medium that could be contributing to the precipitation?
- Answer: High concentrations of salts or other components in the medium can sometimes lead to precipitation.[\[12\]](#) While less common for Z-VAD-FMK itself, this can be a confounding factor. Ensure your medium is properly prepared and filtered.

Step 5: Adjust the Working Concentration

- Question: Is it possible to use a lower working concentration of Z-VAD-FMK?
- Answer: If precipitation persists, you may be exceeding the solubility limit of Z-VAD-FMK in your specific aqueous solution. Determine the minimal effective concentration for your experiment by performing a dose-response curve. Successful inhibition of apoptosis has been reported at concentrations as low as 20 μ M.[\[2\]](#)

Quantitative Data Summary

Table 1: Solubility and Storage of Z-VAD-FMK

Parameter	Value	Source(s)
Solubility in DMSO	≥ 93 mg/mL (198.93 mM)	[6]
Solubility in Water	Insoluble	[3][5][6]
Solubility in Ethanol	Low (e.g., 1.3-7 mg/mL)	[4][6]
Lyophilized Storage	-20°C, desiccated, protected from light	[1][9]
Stock Solution Storage	-20°C or -80°C in single-use aliquots	[1][3][10]

Table 2: Recommended Concentrations for Z-VAD-FMK

Concentration Type	Recommended Range	Source(s)
Stock Solution (in DMSO)	2 - 20 mM	[1][3]
Working Concentration (in culture)	5 - 100 µM	[3]
Final DMSO Concentration	< 0.2% - 1.0%	[7][10][11]

Experimental Protocols

Protocol 1: Preparation of Z-VAD-FMK Stock Solution (10 mM)

- Reagents and Materials:
 - Z-VAD-FMK (lyophilized powder)
 - High-purity, anhydrous DMSO (>99.9%)
 - Sterile microcentrifuge tubes

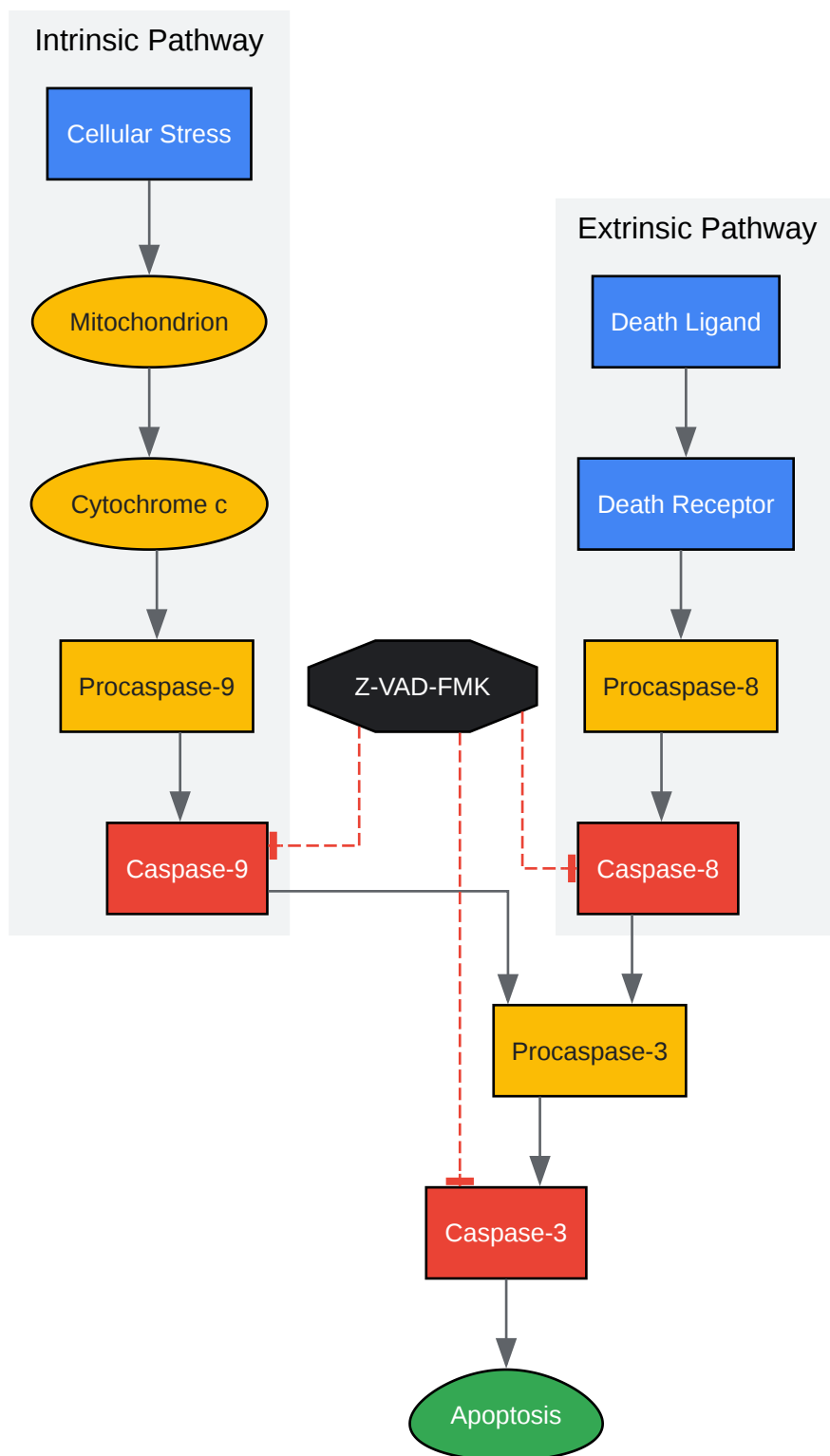
- Procedure:
 1. Allow the lyophilized Z-VAD-FMK vial to equilibrate to room temperature before opening to prevent condensation.[\[13\]](#)
 2. To prepare a 10 mM stock solution from 1 mg of Z-VAD-FMK (Molecular Weight: 467.49 g/mol), add 214 μ L of anhydrous DMSO to the vial.[\[10\]](#)[\[11\]](#)
 3. Vortex the solution thoroughly to ensure the compound is completely dissolved.[\[3\]](#)
 4. Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
 5. Store the aliquots at -20°C for up to 6 months.[\[7\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)
[\[10\]](#)

Protocol 2: Preparation of Z-VAD-FMK Working Solution for Cell Culture

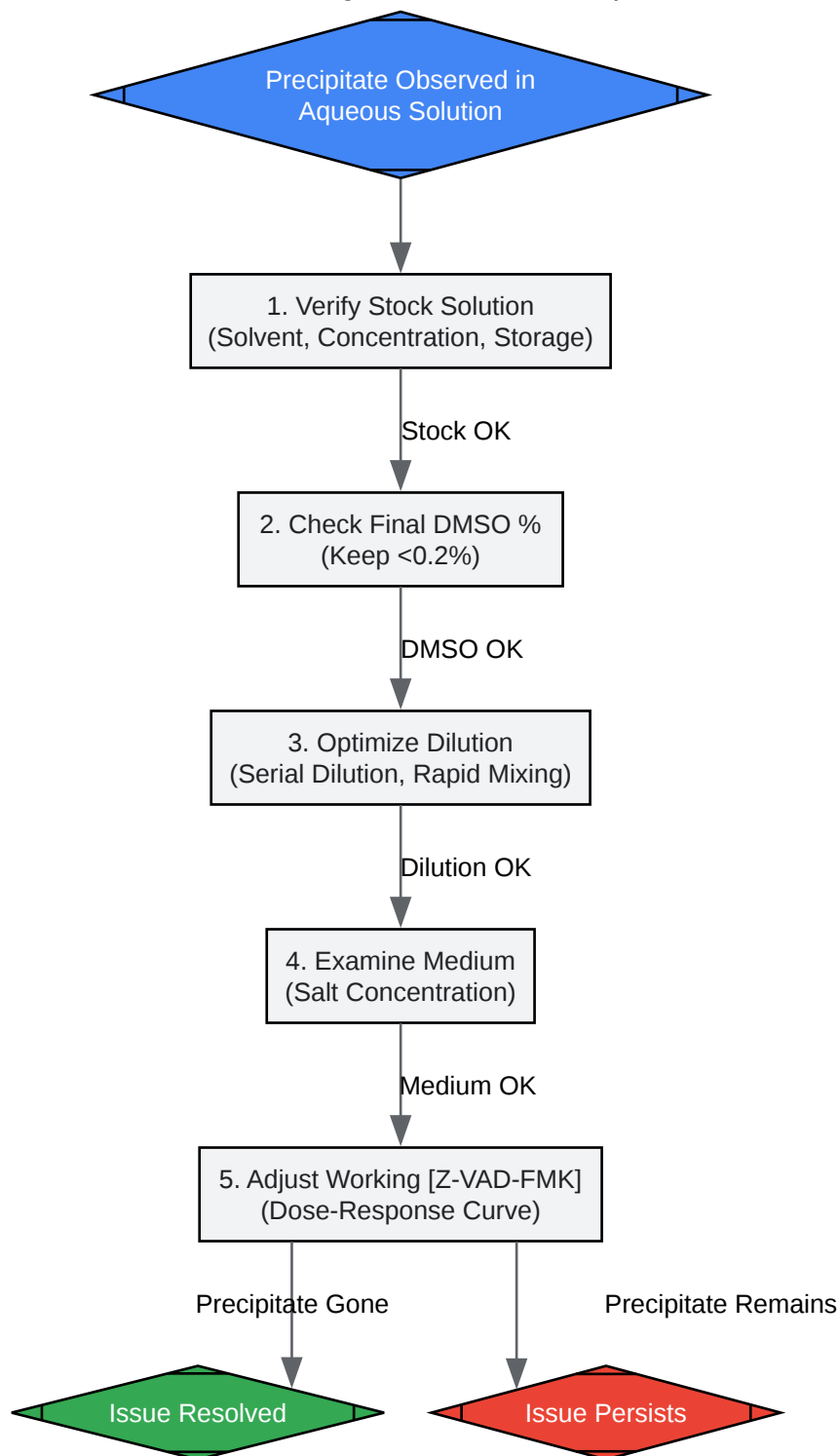
- Reagents and Materials:
 - 10 mM Z-VAD-FMK stock solution in DMSO
 - Pre-warmed cell culture medium
- Procedure (for a final concentration of 20 μ M):
 1. Calculate the volume of stock solution needed. For a final volume of 1 mL of culture medium at a final concentration of 20 μ M, you will need 2 μ L of the 10 mM stock solution.
 2. Directly add the 2 μ L of the 10 mM stock solution to the 1 mL of cell culture medium.
 3. Immediately and gently mix the solution by pipetting up and down or by swirling the culture plate/flask.
 4. The final DMSO concentration in this example is 0.2%. If a higher concentration of Z-VAD-FMK is required, consider preparing a more concentrated stock solution to keep the final DMSO concentration low.

Visualizations

Z-VAD-FMK Inhibition of Caspase-Mediated Apoptosis



Troubleshooting Z-VAD-FMK Precipitation

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